

Essential Safety and Handling Guide for L-Leucine (L687)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L687

Cat. No.: B15620725

[Get Quote](#)

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for handling L-Leucine, a compound often cataloged under various identifiers, including database-specific codes like HMDB0000687 which is numerically similar to **L687**.^[1] L-Leucine is a white, crystalline, odorless solid. Adherence to these procedural steps is critical for ensuring the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Personal Protective Equipment (PPE)

When handling L-Leucine, appropriate personal protective equipment must be worn to prevent skin and eye contact, as well as inhalation of dust particles. The following table summarizes the required PPE.

PPE Category	Item	Specifications & Notes
Eye & Face Protection	Safety Glasses with Side Shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Protective Gloves	Wear appropriate chemical-resistant gloves. Inspect gloves prior to use and use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
Skin & Body Protection	Lab Coat or Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.
Respiratory Protection	NIOSH/MSHA Approved Respirator	Required when dusts are generated. Use in accordance with a respiratory protection program. Not typically needed under normal use conditions with adequate ventilation.

Quantitative Data and Physical Properties

A summary of key quantitative data and physical properties of L-Leucine is provided below for easy reference.

Property	Value
Molecular Formula	C6H13NO2
Molecular Weight	131.17 g/mol
Appearance	White crystalline powder or solid
Odor	Odorless
Melting Point	286 - 288 °C / 546.8 - 550.4 °F
pH	5.5 - 6.5
Solubility in Water	24.26 g/L at 25 °C

Experimental Protocols: Safe Handling and Disposal

Strict adherence to the following procedures is mandatory for the safe handling and disposal of L-Leucine.

Engineering Controls and Handling:

- Work in a well-ventilated area. Use local exhaust ventilation if dust is generated.
- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation. Do not breathe dust.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- Store in a dry, cool, and well-ventilated place.
- Protect from moisture and light, as the substance is moisture and light-sensitive.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.

- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation develops.
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Get medical attention.

Spill and Accidental Release Measures:

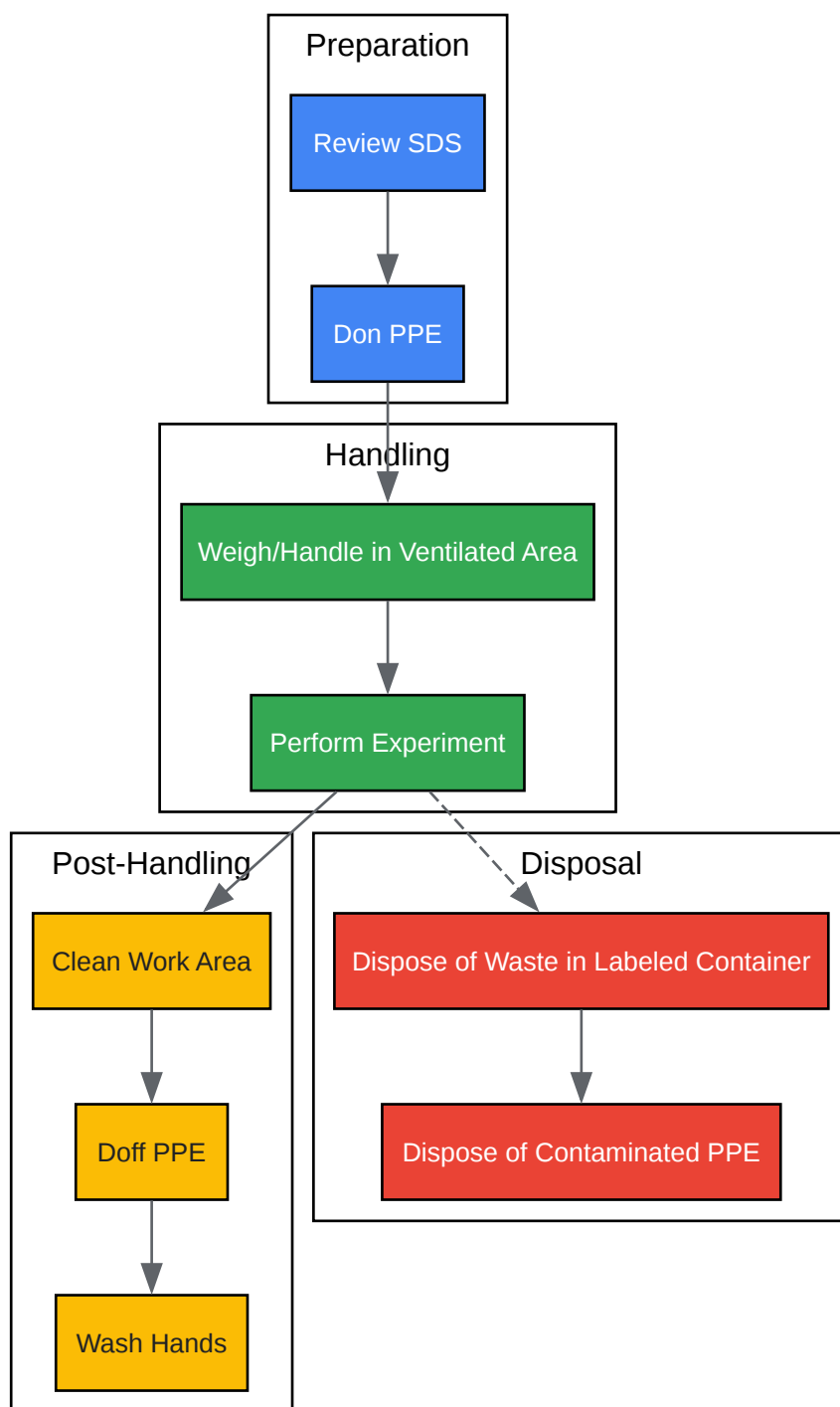
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment as outlined above.
- Avoid dust formation.
- Sweep up or vacuum up the spill and place it into a suitable, closed container for disposal.
- Clean the spill area thoroughly.

Disposal Plan:

- Dispose of waste L-Leucine and contaminated packaging in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the product to enter drains.
- Contaminated packaging should be treated as the product itself.

Workflow for Safe Handling of L-Leucine

The following diagram illustrates the logical workflow for the safe handling of L-Leucine, from preparation and handling to spill management and disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Human Metabolome Database: Showing metabocard for Leucine (HMDB0000687) [hmdb.ca]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for L-Leucine (L687)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620725#personal-protective-equipment-for-handling-l687]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com